

NS3861: Detailed Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: NS3861

Cat. No.: B10768571

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For researchers, scientists, and drug development professionals, this document provides comprehensive application notes and protocols for the use of **NS3861**, a potent nicotinic acetylcholine receptor (nAChR) agonist. This guide includes detailed solubility data, protocols for solution preparation and cell-based assays, and a visualization of the associated signaling pathway.

Introduction

NS3861 is a selective agonist for $\alpha3\beta2$ and a partial agonist for $\alpha3\beta4$ nicotinic acetylcholine receptors (nAChRs). It demonstrates significantly lower activity at $\alpha4\beta2$ and $\alpha4\beta4$ subtypes. The compound has high affinity for $\alpha3\beta4$, $\alpha4\beta4$, $\alpha3\beta2$, and $\alpha4\beta2$ receptors, with K_i values of 0.62, 7.8, 25, and 55 nM, respectively. These characteristics make **NS3861** a valuable tool for investigating the physiological and pathological roles of specific nAChR subtypes.

Solubility Data

The solubility of **NS3861** in various solvents is a critical factor for the design and reproducibility of experiments. The following table summarizes the available quantitative solubility data for **NS3861**.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	40.03	100
Water	20.01	50
Ethanol	Data not available	Data not available
Methanol	Data not available	Data not available

Data sourced from Tocris Bioscience[1]. The molecular weight of **NS3861** is 400.29 g/mol . Batch-specific molecular weights may vary.

While specific solubility data in ethanol and methanol are not readily available, it is common practice to first dissolve compounds of this nature in a small amount of DMSO before further dilution in aqueous or alcoholic solutions for experimental use.

Experimental Protocols

Preparation of **NS3861** Stock Solutions

This protocol details the preparation of a 10 mM stock solution of **NS3861** in DMSO.

Materials:

- **NS3861** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile-filtered
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the **NS3861** vial and anhydrous DMSO to reach room temperature before opening to prevent moisture condensation.
- **Weighing:** On a calibrated analytical balance, accurately weigh the desired amount of **NS3861** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.00 mg of **NS3861** (Mass = 10 mmol/L * 0.001 L * 400.29 g/mol = 4.00 mg).
- **Dissolution:** Transfer the weighed **NS3861** to a sterile vial. Add the calculated volume of anhydrous DMSO.
- **Mixing:** Securely cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.
- **Storage:** Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Store at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

Cell-Based Functional Assay: Calcium Flux Measurement

This protocol describes a common cell-based assay to measure the functional activity of **NS3861** by monitoring changes in intracellular calcium concentration following nAChR activation.

Materials:

- Cells expressing the nAChR subtype of interest (e.g., SH-SY5Y cells endogenously expressing $\alpha 3\beta 4$ nAChRs, or transfected HEK293 cells)
- 96-well, black, clear-bottom microplates
- Cell culture medium (e.g., DMEM/F12)
- Fetal Bovine Serum (FBS)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)

- Pluronic F-127
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- **NS3861** stock solution (10 mM in DMSO)
- Reference nAChR agonist (e.g., nicotine)
- Fluorescence plate reader with automated injection capabilities

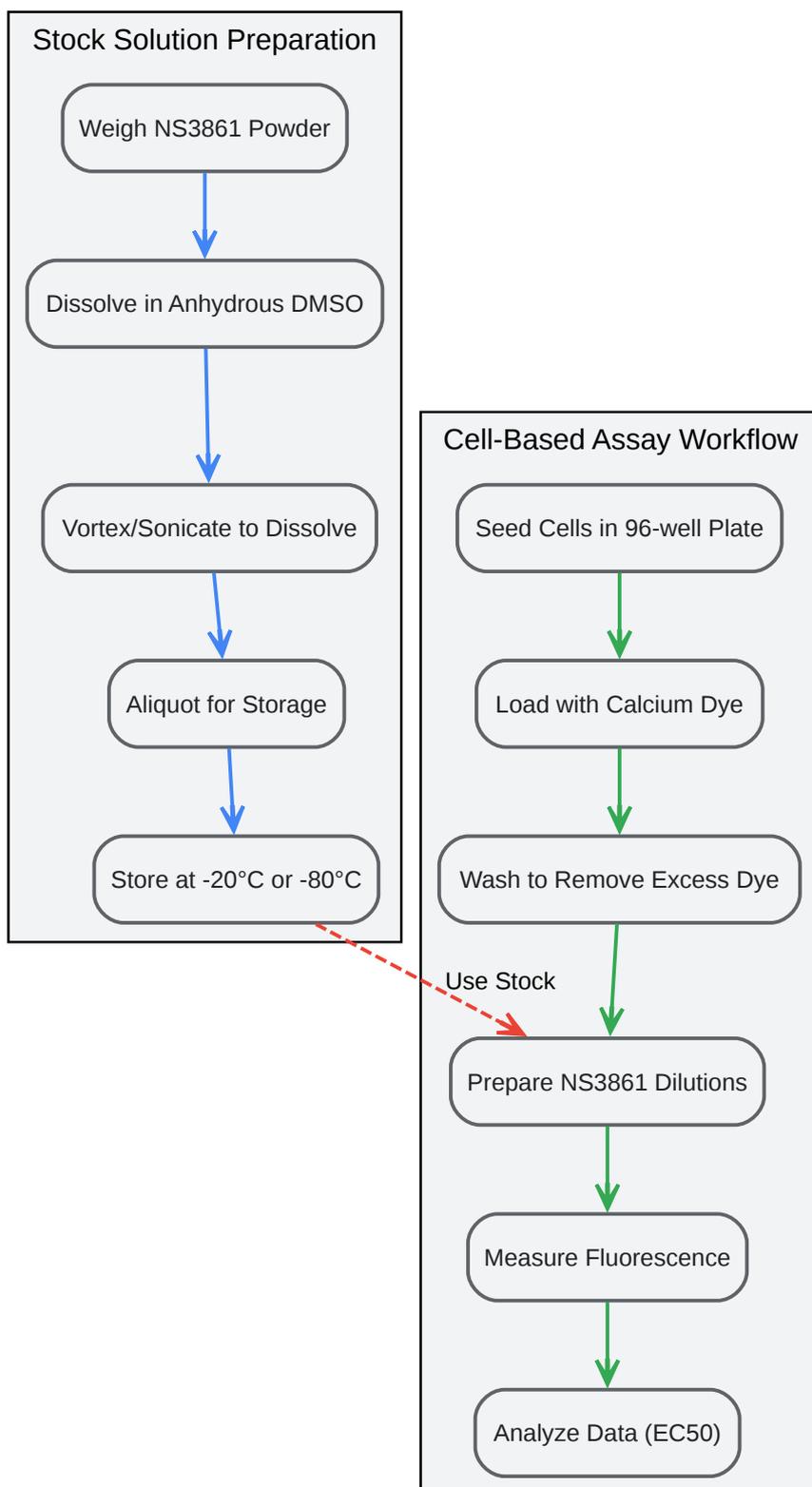
Procedure:

- **Cell Seeding:** Plate cells in a 96-well microplate at a density that will result in a confluent monolayer on the day of the assay. Incubate overnight at 37°C in a 5% CO₂ incubator.
- **Dye Loading:** Prepare a loading solution of the calcium-sensitive dye in assay buffer (e.g., 4 μM Fluo-4 AM with 0.02% Pluronic F-127). Remove the cell culture medium from the wells and add 100 μL of the dye loading solution to each well. Incubate for 45-60 minutes at 37°C.
- **Washing:** Gently wash the cells twice with 100 μL of assay buffer to remove excess dye. After the final wash, leave 100 μL of assay buffer in each well.
- **Compound Preparation:** Prepare a dilution series of **NS3861** and the reference agonist in assay buffer from the DMSO stock solution. Ensure the final DMSO concentration in the assay does not exceed a level that affects cell viability (typically ≤ 0.1%).
- **Calcium Flux Measurement:** Place the plate in the fluorescence plate reader and allow it to equilibrate to the desired temperature (typically 37°C). Set the instrument to record fluorescence intensity (e.g., excitation at 485 nm and emission at 525 nm for Fluo-4). Establish a stable baseline reading for 10-20 seconds.
- **Compound Addition:** Use the plate reader's automated injector to add a specific volume (e.g., 20 μL) of the **NS3861** or reference agonist dilutions to the wells.
- **Data Acquisition:** Continue recording the fluorescence intensity for an additional 1-3 minutes to capture the peak calcium response.

- **Data Analysis:** The change in fluorescence intensity (ΔF) is calculated by subtracting the baseline fluorescence from the peak fluorescence. Plot the ΔF against the logarithm of the agonist concentration and fit the data to a four-parameter logistic equation to determine the EC50 (half-maximal effective concentration).

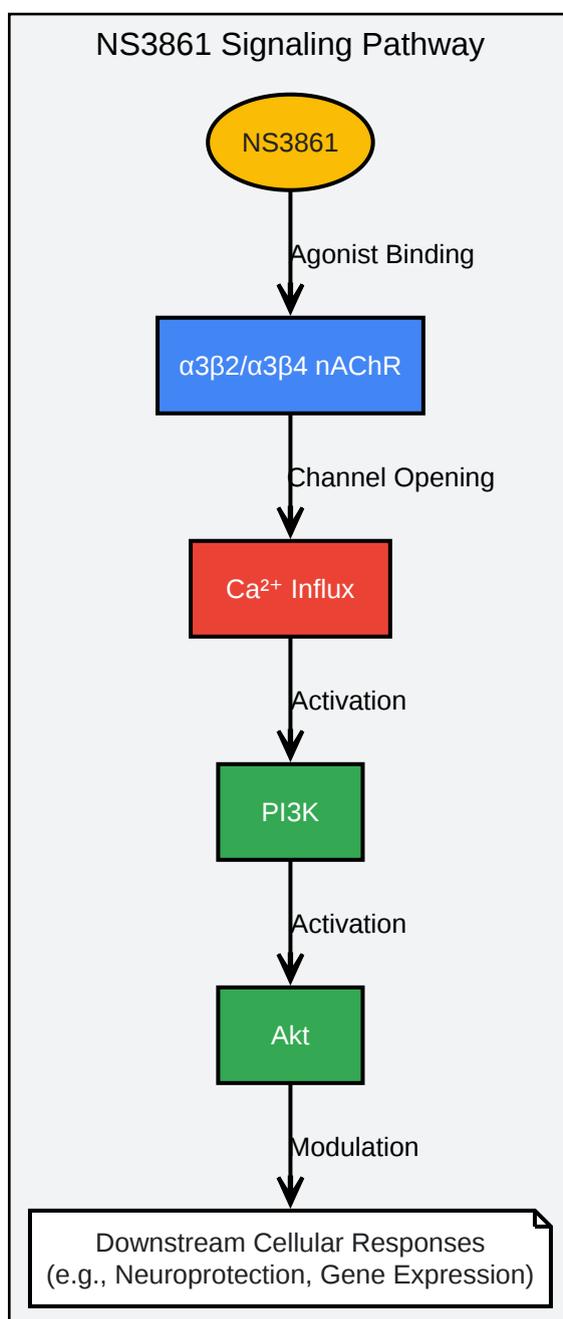
Visualizations

The following diagrams illustrate the experimental workflow and a representative signaling pathway associated with **NS3861**.



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Caption: Experimental Workflow for **NS3861** Preparation and Use.



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Caption: Nicotinic Acetylcholine Receptor Signaling Cascade.

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References

- 1. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
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